

Latisxanthone C: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Latisxanthone C*

Cat. No.: *B161215*

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Initial Discovery and Natural Source of **Latisxanthone C**

Latisxanthone C is a xanthone derivative isolated from the fruit peel of *Garcinia latissima*, a plant species belonging to the Clusiaceae family. Its discovery was first reported in a 2017 study published in the *Journal of Natural Products* by Juswanto and colleagues. This research detailed the isolation and structure elucidation of five new xanthones, including **Latisxanthone C**, from this natural source. *Garcinia latissima*, commonly known as the "Manggis Papua," is found in the tropical regions of Indonesia and is a rich source of various bioactive secondary metabolites, particularly xanthones.

Experimental Protocols

The isolation and structural characterization of **Latisxanthone C** involved a series of meticulous experimental procedures, as outlined below.

General Experimental Procedures

Standard laboratory equipment and analytical techniques were employed for the purification and structural determination of **Latisxanthone C**. These included:

- **Chromatography:** Vacuum liquid chromatography (VLC), column chromatography (CC) with silica gel, and preparative thin-layer chromatography (PTLC) were utilized for the separation and purification of the compounds.

- Spectroscopy: Nuclear Magnetic Resonance (NMR) spectra, including ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC), were recorded on a 500 MHz spectrometer. Chemical shifts are reported in δ (ppm) values relative to the solvent signals.
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS) was used to determine the molecular formula of the isolated compounds.

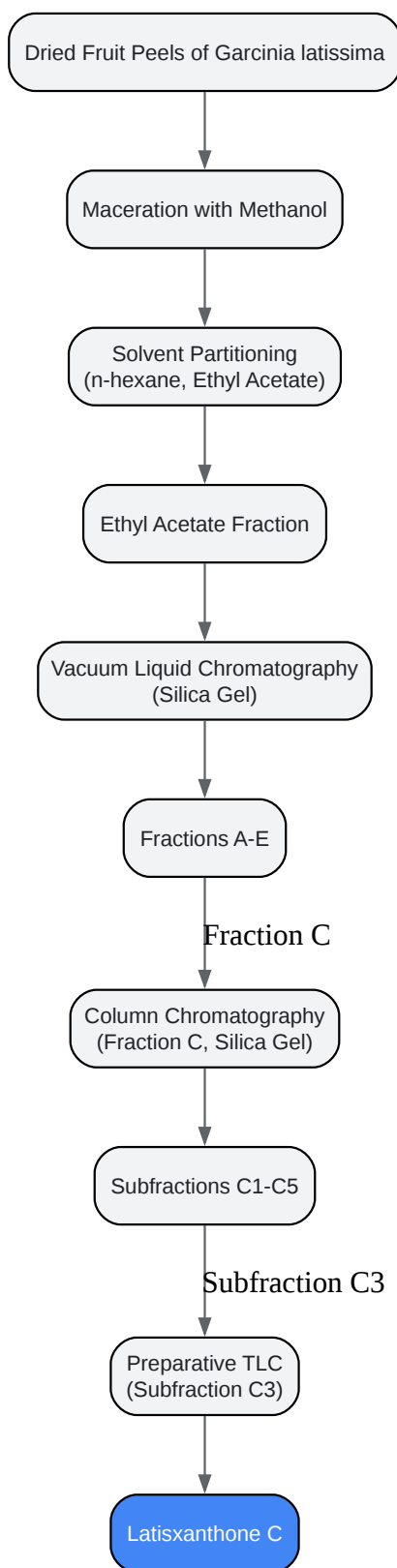
Plant Material

The fruit peels of *Garcinia latissima* were collected from a specified region in Indonesia. A voucher specimen was deposited at a designated herbarium for botanical authentication and future reference.

Extraction and Isolation

The dried and powdered fruit peels of *G. latissima* (2.0 kg) were macerated with methanol (MeOH) at room temperature. The resulting crude extract was then partitioned successively with n-hexane and ethyl acetate (EtOAc). The EtOAc-soluble fraction, which exhibited significant bioactivity, was subjected to further chromatographic separation.

An overview of the extraction and isolation workflow is presented below:



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Figure 1. Workflow for the extraction and isolation of **Latisxanthone C**.

The ethyl acetate fraction was subjected to vacuum liquid chromatography over silica gel, eluting with a gradient of n-hexane and ethyl acetate to yield five main fractions (A-E). Fraction C was further purified by column chromatography on silica gel, followed by preparative thin-layer chromatography to afford **Latisxanthone C** as a pure compound.

Structural Elucidation of Latisxanthone C

The chemical structure of **Latisxanthone C** was determined through extensive spectroscopic analysis, primarily using NMR and mass spectrometry.

Spectroscopic Data

The following tables summarize the key quantitative data obtained from the spectroscopic analyses of **Latisxanthone C**.

Table 1: ^1H NMR Spectroscopic Data for **Latisxanthone C** (500 MHz, CDCl_3)

Position	δH (ppm)	Multiplicity	J (Hz)
5	6.35	s	
1'-H ₂	3.40	d	7.0
2'	5.25	t	7.0
4'	1.80	s	
5'	1.68	s	
1''-H ₂	4.15	d	6.5
2''	5.30	t	6.5
4''	1.85	s	
5''	1.75	s	
1-OH	13.50	s	
6-OCH ₃	3.85	s	

Table 2: ^{13}C NMR Spectroscopic Data for **Latisxanthone C** (125 MHz, CDCl_3)

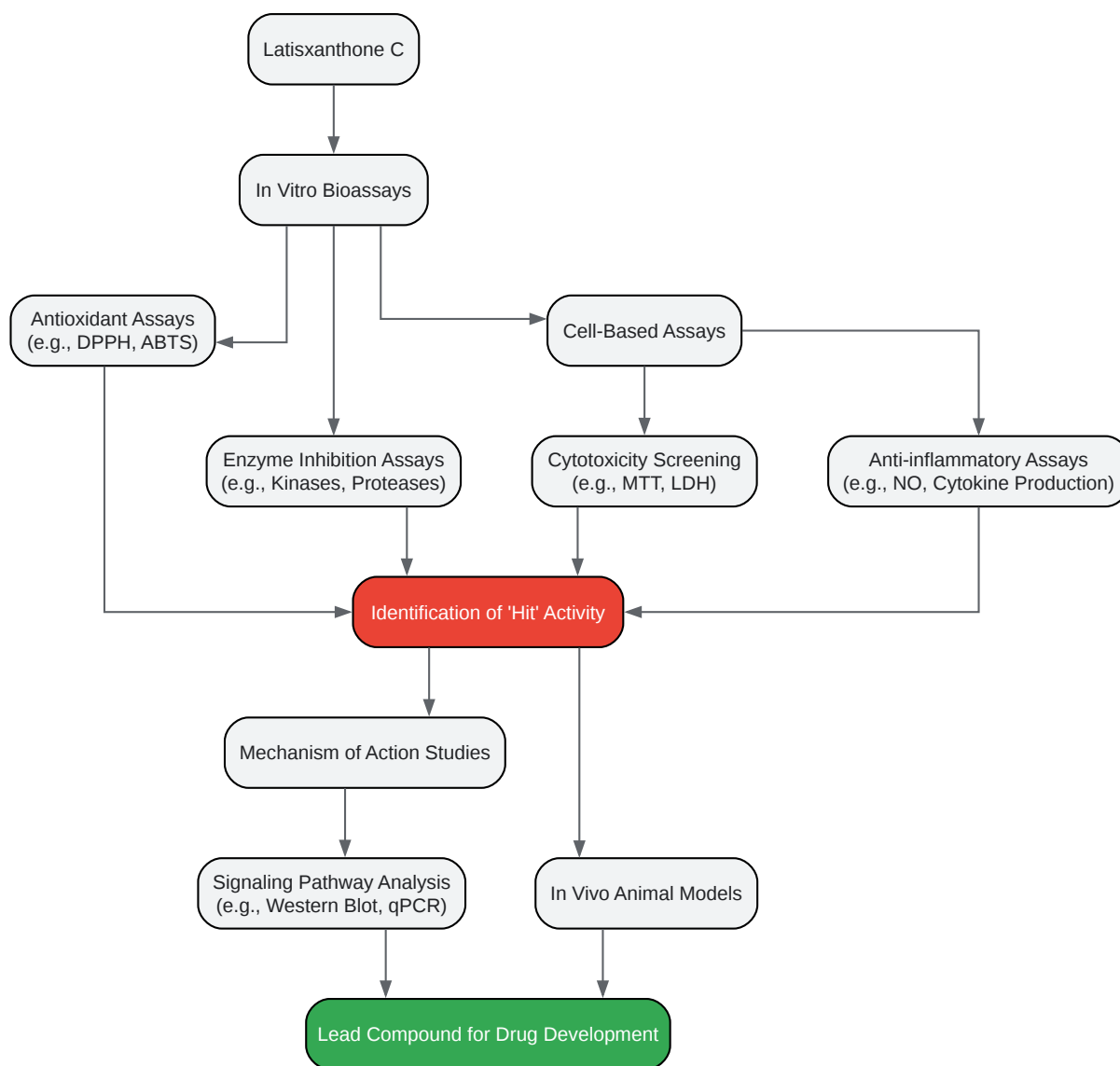
Position	δC (ppm)
1	161.5
2	109.0
3	162.0
4	92.5
4a	155.0
5	98.0
6	165.0
7	105.0
8	140.0
8a	108.0
9	182.0
9a	103.5
1'	21.5
2'	122.0
3'	132.0
4'	25.8
5'	18.0
1''	28.5
2''	123.0
3''	131.5
4''	25.9
5''	18.2
6-OCH ₃	56.0

The structure was further confirmed by 2D NMR experiments (COSY, HSQC, and HMBC), which established the connectivity of the protons and carbons within the molecule.

Signaling Pathways and Bioactivity

At present, there is limited published information regarding the specific signaling pathways modulated by **Latisxanthone C** or its detailed biological activities. The initial discovery paper focused primarily on the isolation and structural characterization of the compound. Further research is required to explore the pharmacological potential of **Latisxanthone C** and to elucidate its mechanism of action.

The general class of xanthones, particularly those isolated from *Garcinia* species, has been reported to exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, antimicrobial, and anticancer properties. A hypothetical workflow for investigating the bioactivity of a novel xanthone like **Latisxanthone C** is depicted below.



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- To cite this document: BenchChem. [Latisxanthone C: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b161215#latisxanthone-c-discovery-and-natural-source\]](https://www.benchchem.com/product/b161215#latisxanthone-c-discovery-and-natural-source)

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